

NCI126224 stability and storage conditions

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Compound of Interest

Compound Name: **NCI126224**

Cat. No.: **B1663136**

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Important Notice: The compound identifier "**NCI126224**" could not be matched to a specific chemical entity in publicly available databases. Extensive searches using various chemical and governmental databases have been conducted without a conclusive result. It is possible that this identifier is an internal designation, contains a typographical error, or represents a compound that is no longer listed under this specific code.

For accurate information regarding the stability and storage of a compound, a confirmed identity is essential. We recommend verifying the NSC (National Service Center) number or providing an alternative identifier such as a chemical name, CAS number, or SMILES string.

The following information outlines the comprehensive steps taken to identify the compound and provides general guidance for handling research compounds of unknown stability.

Troubleshooting Compound Identification Initial Search Strategy

Initial searches were performed to identify any compound associated with the identifier "**NCI126224**". This included broad searches for the term itself and more specific queries targeting chemical and biological databases.

NCI-Specific Database Searches

Recognizing that "NCI" likely refers to the National Cancer Institute, further investigation focused on their extensive compound libraries. The NCI's Developmental Therapeutics

Program (DTP) assigns unique NSC numbers to compounds in its repository. Searches were conducted using the presumed NSC number "126224" across the following NCI and related resources:

- NCI Developmental Therapeutics Program (DTP) Website: The DTP's data search tools were queried for NSC 126224.
- PubChem: This comprehensive database, which includes submissions from the NCI, was searched for NSC 126224.
- NCI Chemical Identifier Resolver: This tool was used to attempt conversion of the identifier into other chemical formats.

These targeted searches did not yield a specific compound entry for "**NCI126224**" or "NSC 126224".

Exploration of Compound Catalogs

To account for the possibility of an outdated or historical identifier, publicly available lists and catalogs of NCI compounds were reviewed. This effort also did not result in the identification of the specified compound.

General Guidance for Handling Compounds with Unknown Stability

In the absence of specific stability and storage data for "**NCI126224**", researchers, scientists, and drug development professionals should adhere to standard precautionary measures for handling novel or uncharacterized chemical compounds.

Recommended Storage Conditions:

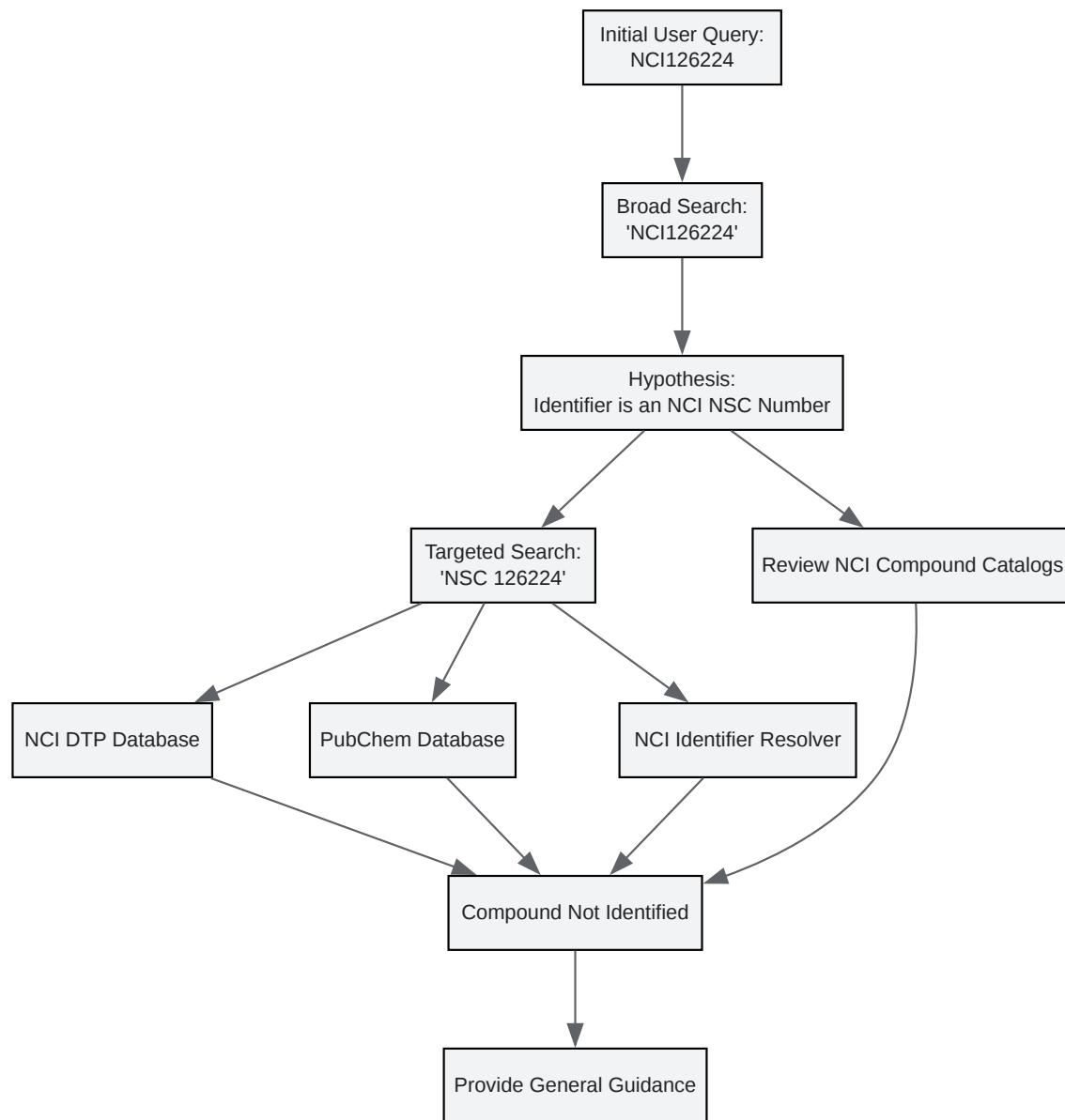
Condition	Recommendation	Rationale
Temperature	Store at -20°C or -80°C.	Low temperatures slow down chemical degradation processes.
Light	Protect from light by using amber vials or storing in a dark location.	Light can induce photochemical degradation in sensitive compounds.
Atmosphere	Store under an inert atmosphere (e.g., argon or nitrogen).	This prevents oxidative degradation.
Moisture	Store in a desiccated environment.	Moisture can lead to hydrolysis of susceptible functional groups.

Experimental Best Practices:

- Aliquotting: Upon receipt, if the compound is in a solid form, it is advisable to weigh out and prepare several small aliquots. This practice minimizes the number of freeze-thaw cycles for the bulk of the material, which can accelerate degradation.
- Solvent Selection: When preparing stock solutions, use high-purity, anhydrous solvents. The choice of solvent should be based on the compound's solubility and compatibility with the intended experimental system.
- Solution Storage: Stock solutions should be stored under the same stringent conditions as the solid compound (i.e., protected from light, at low temperature, and tightly sealed to prevent solvent evaporation and moisture ingress).
- Pilot Stability Studies: For critical experiments, it is recommended to conduct small-scale, preliminary stability tests under your specific experimental conditions. This can involve analyzing the compound's purity by a suitable analytical method (e.g., HPLC, LC-MS) at different time points.

Logical Workflow for Compound Identification

The following diagram illustrates the logical workflow that was followed in the attempt to identify "NCI126224".



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Caption: Workflow for the attempted identification of **NCI126224**.

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